

Technical Comparison: Sigma-Aldrich vs. Iduron Heparin Disaccharide I-S Standards[1]

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Compound of Interest

Compound Name: Heparin disaccharide I-S

Cat. No.: B1235464

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Executive Summary

For researchers engaged in glycosaminoglycan (GAG) analysis, the choice between Sigma-Aldrich (Merck) and Iduron heparin disaccharide standards is often a trade-off between generalist accessibility and specialist precision.[1]

- Iduron is the preferred choice for regulatory compliance (USP <207>, Ph.[1] Eur.), structural characterization, and mass spectrometry (LC-MS) applications where isomeric purity and salt-form consistency are critical.[1] Their standards are "gold standard" reference materials derived from peer-reviewed academic protocols (University of Manchester).[1]
- Sigma-Aldrich serves as a robust alternative for routine high-throughput screening and educational purposes, offering high stated assay purity (98%) and broad supply chain availability, though batch-specific documentation regarding isomeric contaminants can be less granular than specialist suppliers.[1]

Technical Specifications & Chemical Identity

Both products represent the same fundamental chemical entity: the most abundant disaccharide unit found in porcine mucosal heparin.

Feature	Iduron (Cat # HD001)	Sigma-Aldrich (Cat # H9267)
		-
Chemical Name	UA,2S – GlcNS,6S	UA-2S-[1 4]-GlcNS-6S
Common Code	Disaccharide I-S	Disaccharide I-S
Molecular Weight	665.4 Da (Na salt)	665.4 Da (Na salt)
Structure	4,5-unsaturated uronic acid (2-sulfate) linked to glucosamine (N-sulfate, 6-sulfate)	Same
Source	Enzymatic depolymerization (Heparinase) of Porcine Mucosal Heparin	Enzymatic digestion of Heparin
Purity Claim	>95% (HPLC)	98% (Assay)
Salt Form	Sodium Salt	Sodium Salt
Primary Application	USP <207> / Ph.[1] Eur. 1097 Compliance, LC-MS sequencing	Routine HPLC standards, biochemical assays

Structural Context

The "I-S" designation refers to the specific sulfation pattern. It is the trisulfated disaccharide unit, accounting for approximately 60-70% of the polymeric chain in standard porcine heparin. [1] Its abundance makes it the critical "anchor" peak in any chromatogram; if your I-S peak is shifting or splitting, your entire run is invalid.[1]

Comparative Performance Analysis

A. Purity and Isomeric Resolution

- Iduron: Specialized in GAGs, Iduron focuses on eliminating "contaminating" isomers that have identical masses but different sulfation patterns (e.g., Disaccharide I-A vs I-S).[1] In sensitive SAX-HPLC or LC-MS/MS, Iduron standards typically show a single, sharp symmetrical peak with no "shoulder" isomers.[1]
- Sigma-Aldrich: While the assay purity is high (98%), generalist production lines occasionally allow trace amounts of salt contaminants or lyophilization artifacts that can cause peak broadening in ion-pair chromatography.[1]

B. Regulatory & Documentation (The "Trust" Factor)[1]

- Iduron: Explicitly marketed for compliance with USP General Chapter <207> (1,6-Anhydro Derivative for Enoxaparin Sodium).[1][2][3] The Certificate of Analysis (CoA) is tailored for analytical chemists needing to prove structural identity in drug filings.[1]
- Sigma-Aldrich: Documentation is standard for biochemical reagents.[1] While excellent for R&D, it may require additional in-house validation if used as a primary reference standard in a GMP release assay.[1]

C. Stability and Handling

- Iduron: Supplied in 1 mg aliquots.[1][2][3][4][5] This is crucial because heparin disaccharides are hygroscopic.[1] Single-use aliquots prevent repeated freeze-thaw cycles that degrade the 4,5-unsaturated double bond (which is essential for UV detection at 232 nm).[1]
- Sigma: Often available in varying pack sizes.[1] If purchasing bulk (e.g., 5 mg or 10 mg), the user must manually aliquot the material immediately upon receipt, introducing a risk of moisture contamination.[1]

Experimental Protocol: Validated SAX-HPLC Method

The following protocol is a self-validating system designed to separate Disaccharide I-S from its neighbors (II-S, III-S) using Strong Anion Exchange (SAX) chromatography.

Phase 1: Standard Preparation

- Reconstitution: Dissolve 1 mg of Disaccharide I-S (Iduron HD001 or Sigma H9267) in 1.0 mL of HPLC-grade water to create a 1 mg/mL stock.
- Aliquot: Store stock at -80°C. Do not refreeze after thawing.
- Working Standard: Dilute stock to 25 µg/mL using mobile phase A.

Phase 2: Enzymatic Digestion (Sample)

To compare the standard against a real sample, you must digest the polymer.[\[1\]](#)

- Substrate: 100 µg Porcine Heparin.
- Enzyme Mix: Add 5 mIU each of Heparinase I, II, and III (Iduron or Sigma).
- Buffer: 25 mM Sodium Acetate, 2 mM Calcium Acetate, pH 7.0.
- Incubation: 37°C for 12–24 hours (Exhaustive digestion).
- Termination: Boil at 100°C for 2 minutes. Filter (0.22 µm).[\[1\]](#)[\[5\]](#)

Phase 3: SAX-HPLC Conditions

- Column: Propac PA1 (Thermo) or Spherisorb SAX (Waters), 4.6 x 250 mm.[\[1\]](#)
- Detection: UV at 232 nm (Detects the 4,5 double bond).[\[1\]](#)[\[2\]](#)[\[5\]](#)
- Flow Rate: 1.0 mL/min.[\[1\]](#)
- Mobile Phase A: Water (pH 3.5 with HCl).[\[1\]](#)
- Mobile Phase B: 2.0 M NaCl (pH 3.5 with HCl).[\[1\]](#)
- Gradient:
 - 0–2 min: 0% B[\[1\]](#)[\[5\]](#)

- 2–60 min: Linear gradient 0%

100% B[1]

- 60–70 min: 100% B (Wash)[1]

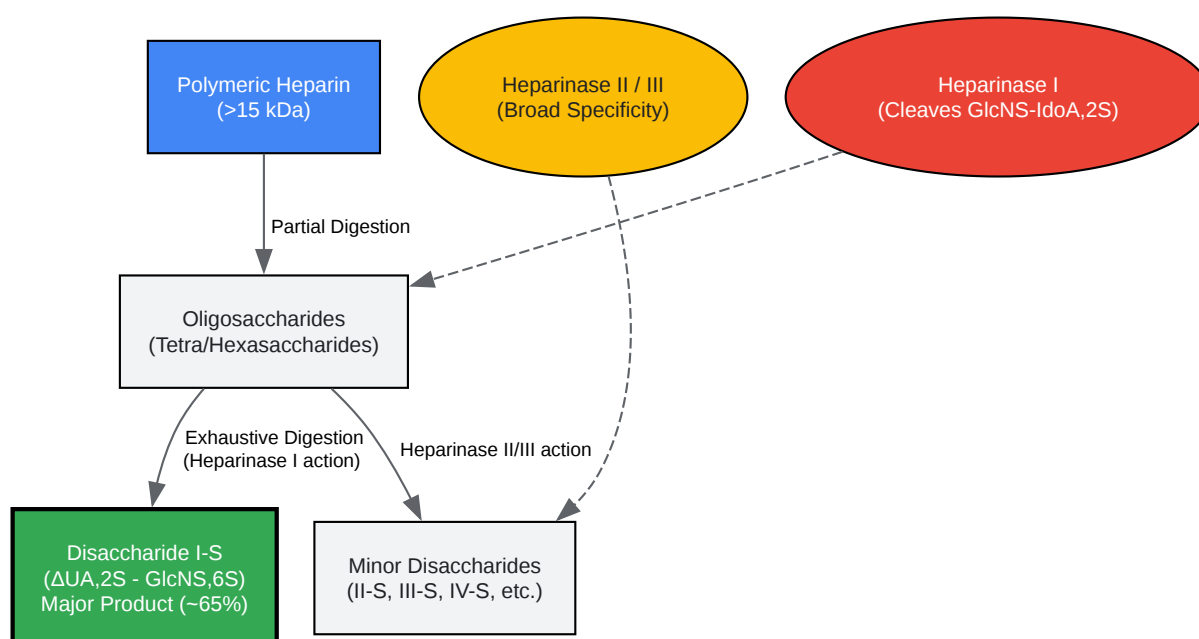
Phase 4: Acceptance Criteria (System Suitability)

- Retention Time: Disaccharide I-S is highly sulfated (3 sulfates) and should elute last or near-last among the standard disaccharides (typically ~40-50 min depending on gradient).[1]
- Resolution: Resolution () between I-S and the nearest peak (usually I-A or II-S) must be > 1.5 . [1]

Visualizations

Diagram 1: Enzymatic Production Pathway

This diagram illustrates why the "I-S" standard is the terminal product of exhaustive Heparinase I digestion, validating its use as a marker for the heparin polymer's major repeating unit.

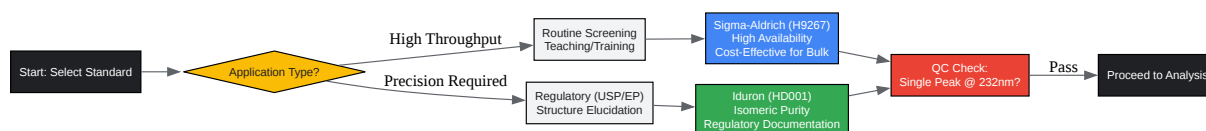


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Caption: Pathway showing Disaccharide I-S as the primary terminal product of exhaustive heparin digestion by Heparinase I.[1]

Diagram 2: Analytical Workflow & Decision Matrix

A logic flow for choosing between Sigma and Iduron based on experimental needs.



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Caption: Decision matrix for selecting the appropriate standard based on experimental rigor and application.

Conclusion & Recommendation

The Verdict:

- Buy Iduron (HD001) if you are performing Enoxaparin sodium characterization, filing for regulatory approval, or conducting detailed LC-MS sequencing of heparan sulfate.[1] The assurance of isomeric purity and specific "gold standard" status in the glycobiology community outweighs the cost difference.
- Buy Sigma (H9267) if you are establishing a teaching lab, performing initial method development, or running high-volume screens where minor isomeric impurities will not alter the binary outcome of the experiment.[1]

Final Scientist's Note: Regardless of the vendor, always verify the concentration of your standard using the molar extinction coefficient (

= 5500 M

cm

at 232 nm) rather than relying solely on gravimetric weight, as the hygroscopic nature of the sodium salt can lead to weighing errors of 10–20%.^[1]

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